

Introduction: The Strategic Value of Dihalogenated Pyrazoles in Modern Synthesis

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Compound of Interest

Compound Name: *4-bromo-3-iodo-1-methyl-1H-pyrazole*

CAS No.: 1504936-04-2

Cat. No.: B1450412

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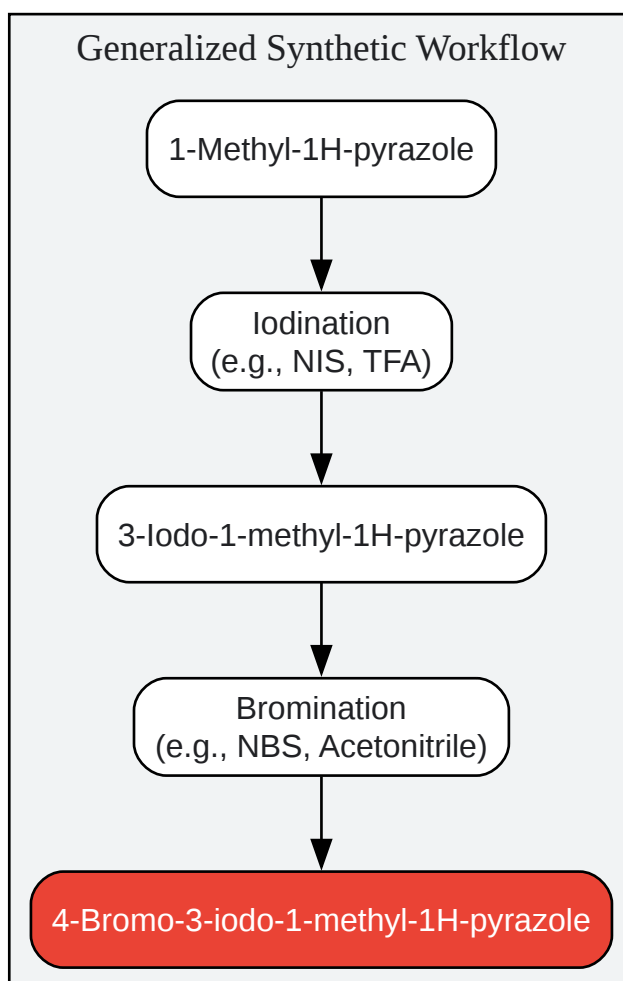
In the landscape of medicinal chemistry and drug discovery, the pyrazole scaffold stands as a "privileged structure," a core motif found in a multitude of biologically active compounds.^{[1][2]} Its unique electronic properties and ability to participate in hydrogen bonding have made it a cornerstone in the design of therapeutics ranging from anti-inflammatory agents to kinase inhibitors.^[1] The strategic functionalization of this core is paramount for modulating pharmacological activity. **4-bromo-3-iodo-1-methyl-1H-pyrazole** (CAS No. 1504936-04-2) emerges as a particularly valuable building block for synthetic chemists.^[3] With a molecular formula of C₄H₄BrIN₂ and a molecular weight of 286.90 g/mol, this compound offers two distinct halogen atoms—bromine and iodine—at positions amenable to selective chemical manipulation.^[3] This dihalogenated pattern provides an elegant and powerful tool for orthogonal synthesis, allowing for sequential and site-specific introduction of different functionalities, a critical advantage in the construction of complex molecular architectures and the exploration of structure-activity relationships (SAR).

Chemical Properties and Synthesis

The utility of **4-bromo-3-iodo-1-methyl-1H-pyrazole** is rooted in its chemical reactivity. The carbon-iodine bond is generally more reactive than the carbon-bromine bond in transition-metal-catalyzed cross-coupling reactions, enabling selective functionalization at the 3-position. This differential reactivity is the key to its utility as a versatile intermediate.

While the specific, detailed synthesis of **4-bromo-3-iodo-1-methyl-1H-pyrazole** is not extensively documented in publicly available literature, its synthesis can be inferred from established methodologies for halogenating pyrazole rings. A plausible synthetic pathway would involve the initial iodination and subsequent bromination of a suitable pyrazole precursor.

A general workflow for the synthesis of such dihalogenated pyrazoles is depicted below. The process typically begins with a protected pyrazole to direct the halogenation to the desired positions, followed by the introduction of the halogens in a stepwise manner.



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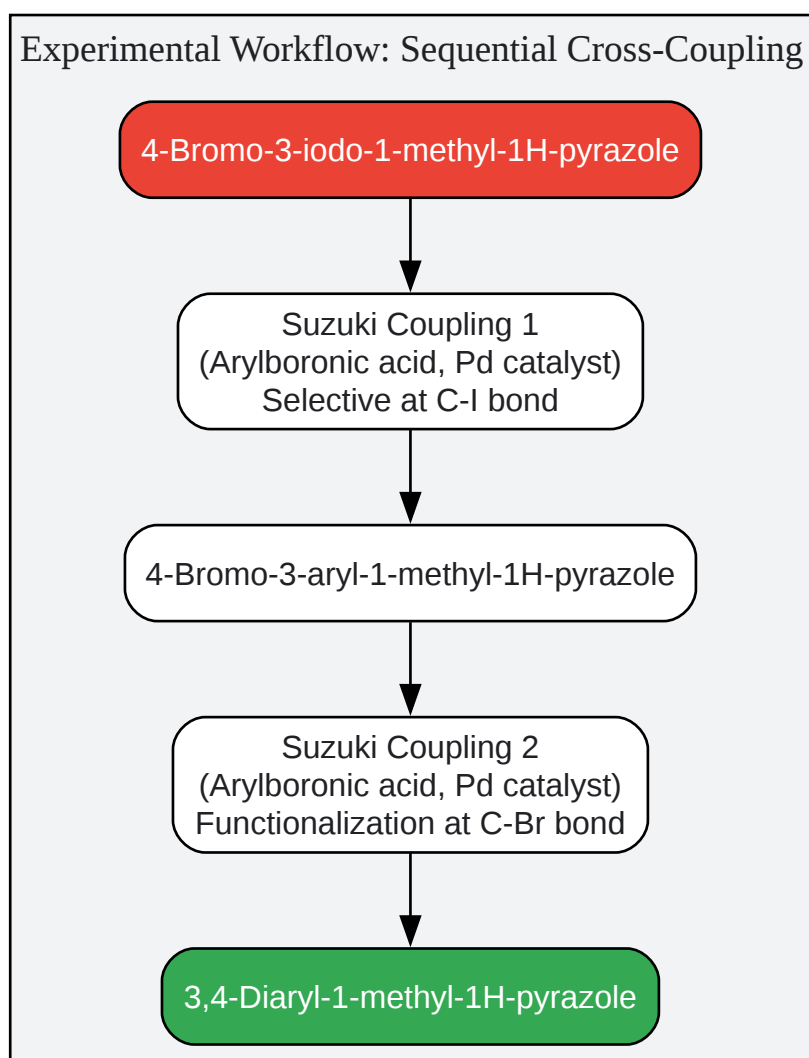
Caption: Generalized workflow for the synthesis of **4-bromo-3-iodo-1-methyl-1H-pyrazole**.

****Applications in Drug Discovery and Development**

The primary application of **4-bromo-3-iodo-1-methyl-1H-pyrazole** lies in its role as a versatile intermediate in the synthesis of complex organic molecules.[2] The presence of two different halogens allows for selective, stepwise functionalization through various cross-coupling reactions, such as Suzuki, Sonogashira, and Buchwald-Hartwig reactions.[2] This is particularly advantageous in the construction of compound libraries for high-throughput screening.

For instance, a researcher could selectively perform a Sonogashira coupling at the more reactive iodine at the 3-position to introduce an alkynyl group, followed by a Suzuki coupling at the bromine at the 4-position to add an aryl moiety. This orthogonal approach is highly efficient for generating molecular diversity from a single, well-defined starting material. Pyrazole derivatives are known to be important intermediates in the synthesis of various pharmaceuticals, including kinase inhibitors.[4]

The following diagram illustrates a typical experimental workflow where **4-bromo-3-iodo-1-methyl-1H-pyrazole** is used in a sequential cross-coupling strategy.



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Caption: Sequential Suzuki coupling reactions using **4-bromo-3-iodo-1-methyl-1H-pyrazole**.

Experimental Protocol: Suzuki Cross-Coupling

To illustrate the practical application of this building block, here is a representative, self-validating protocol for a selective Suzuki cross-coupling at the 3-position (iodine).

Objective: To synthesize 4-bromo-3-(4-methoxyphenyl)-1-methyl-1H-pyrazole.

Materials:

- **4-bromo-3-iodo-1-methyl-1H-pyrazole** (1.0 eq)

- 4-Methoxyphenylboronic acid (1.2 eq)
- Pd(PPh₃)₄ (0.05 eq)
- K₂CO₃ (2.0 eq)
- 1,4-Dioxane
- Water
- Ethyl acetate
- Brine
- Anhydrous MgSO₄

Procedure:

- To a flame-dried round-bottom flask, add **4-bromo-3-iodo-1-methyl-1H-pyrazole**, 4-methoxyphenylboronic acid, and K₂CO₃.
- Evacuate and backfill the flask with argon three times.
- Add 1,4-dioxane and water (4:1 ratio).
- Add Pd(PPh₃)₄ to the reaction mixture.
- Heat the reaction to 80°C and stir for 12 hours.
- Monitor the reaction progress by TLC or LC-MS.
- Upon completion, cool the reaction to room temperature.
- Dilute the mixture with ethyl acetate and wash with water and brine.
- Dry the organic layer over anhydrous MgSO₄, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to yield the desired product.

Suppliers and Cost Analysis

The availability and cost of **4-bromo-3-iodo-1-methyl-1H-pyrazole** are critical considerations for research planning and budgeting. The following table provides a summary of a known supplier and pricing. It is important to note that prices are subject to change and may vary based on the supplier and quantity.

Supplier	Catalog Number	Purity	Quantity	Estimated Cost (USD)
Moldb	M163546	95%	100mg	\$620.00
Moldb	M163546	95%	250mg	\$804.00
Moldb	M163546	95%	500mg	\$1,357.00
Moldb	M163546	95%	1g	\$1,703.00

Data sourced from publicly available information and is subject to change. It is recommended to contact the supplier directly for current pricing and availability.[\[3\]](#)

Conclusion

4-bromo-3-iodo-1-methyl-1H-pyrazole is a high-value chemical intermediate with significant potential in drug discovery and organic synthesis. Its dihalogenated structure allows for selective and sequential functionalization, providing a powerful tool for creating diverse and complex molecules. While its cost may be a consideration for large-scale synthesis, its utility in the early stages of research and development, where novel molecular architectures are paramount, is undeniable. For researchers and scientists in the pharmaceutical and biotechnology sectors, this building block offers a strategic advantage in the quest for new and effective therapeutics.

References

- Oakwood Chemical. 4-Bromo-3-nitro-1H-pyrazole. [\[Link\]](#)
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- MDPI. 4-Bromo-3-methoxy-1-phenyl-1H-pyrazole. [[Link](#)]
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